Technical Monograph: Mefatinib (CAS 1639014-72-4)

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Compound of Interest	
Compound Name:	*Mifanertinib*
CAS No.:	*1639014-72-4*
Cat. No.:	*B10856164*

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Structure, Synthesis, and Pharmacological Mechanism of a Third-Generation EGFR Inhibitor

Executive Summary

Mefatinib (Synonyms: **Mifanertinib**, MET306) is a potent, irreversible, third-generation tyrosine kinase inhibitor (TKI) designed to target the Epidermal Growth Factor Receptor (EGFR). It specifically addresses the limitations of first-generation TKIs (e.g., gefitinib) by overcoming the T790M resistance mutation while maintaining efficacy against activating mutations (Del19, L858R).

This guide provides a rigorous technical analysis of Mefatinib, detailing its chemical structure, validated synthesis routes, mechanism of action, and experimental handling protocols for drug development applications.

Chemical Identity & Physicochemical Properties

Mefatinib is characterized by a quinazoline scaffold modified with a difluoromethoxy group at the C7 position and a dimethylamino-crotonamide "warhead" at C6. This structure balances lipophilicity with covalent binding capability.

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Table 1: Physicochemical Specifications

Property	Specification
Common Name	Mefatinib (Mifanertinib)
CAS Registry Number	1639014-72-4
IUPAC Name	(2E)-N-[4-(3-chloro-4-fluoroanilino)-7-(difluoromethoxy)quinazolin-6-yl]-4-(dimethylamino)but-2-enamide
Molecular Formula	$C_{21}H_{19}ClF_3N_5O_2$
Molecular Weight	465.86 g/mol
Appearance	White to off-white crystalline solid
Solubility	DMSO: ≥ 50 mg/mL (107 mM); Ethanol: < 1 mg/mL
pKa (Calculated)	Basic nitrogen (dimethylamino): ~8.5; Quinazoline N1: ~3.5
LogP	~3.2 (Predicted)
SMILES	CN(C)C/C=C/C(=O)NC1=C(C=C2C(=C1)C(=NC=N2)NC3=CC(=C(C=C3)F)Cl)OC(F)F

Structural Activity Relationship (SAR) Analysis

The efficacy of Mefatinib is derived from three distinct structural domains, each serving a critical pharmacological function.

- The Quinazoline Core (Scaffold):
  - Acts as the ATP-mimetic hinge binder.
  - The N1 and N3 nitrogens form hydrogen bonds with the hinge region of the EGFR kinase domain (specifically Met793).
- The C7-Difluoromethoxy Group:

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- Function: Unlike the methoxy group in Gefitinib or the tetrahydrofuran in Afatinib, the difluoromethoxy (-$OCHF_2$) group increases metabolic stability against O-dealkylation.
- Effect: Enhances lipophilicity and membrane permeability while modulating electron density on the quinazoline ring.

- The C6-Acrylamide "Warhead" (Michael Acceptor):
  - Mechanism: The (E)-4-(dimethylamino)but-2-enamide tail positions a reactive double bond adjacent to Cysteine 797 (Cys797) in the EGFR ATP-binding pocket.
  - Causality: A Michael addition reaction occurs, forming a covalent thioether bond. This irreversibility is crucial for inhibiting the T790M mutant, which has high affinity for ATP and displaces reversible inhibitors.

Mechanism of Action (Signaling Pathway)

Mefatinib functions as a pan-EGFR inhibitor.[1][2] By covalently occupying the ATP-binding pocket, it prevents the phosphorylation of tyrosine residues on the intracellular domain of EGFR.[3] This blockade halts downstream signaling cascades essential for tumor proliferation.[3]

Diagram 1: Mefatinib Mechanism of Action (EGFR Pathway Blockade)

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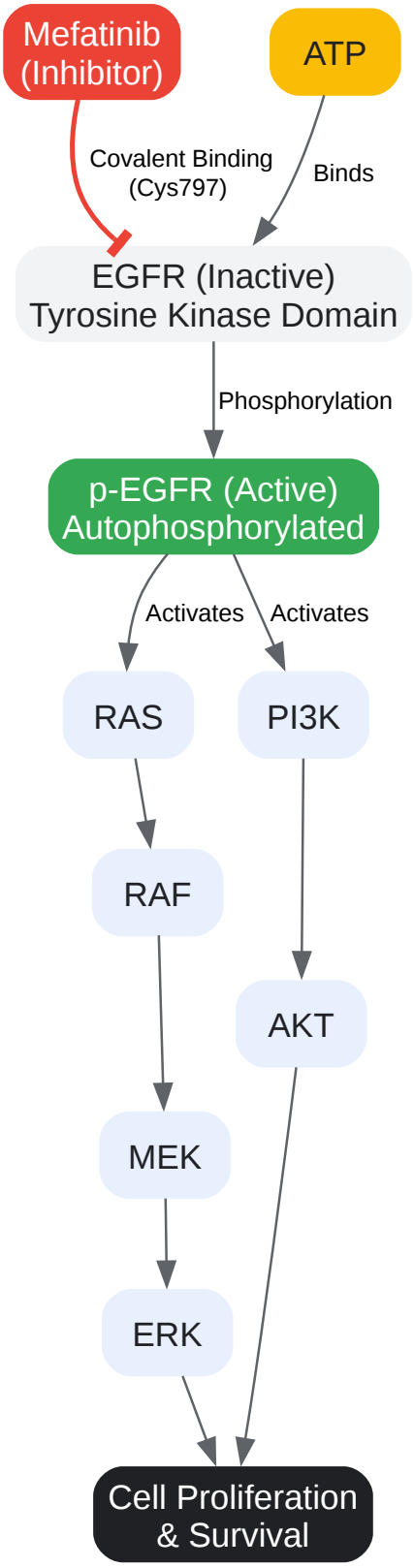

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Caption: Mefatinib competes with ATP for the EGFR kinase domain, forming a covalent bond at Cys797 to permanently disable downstream RAS/RAF/MEK and PI3K/AKT signaling.

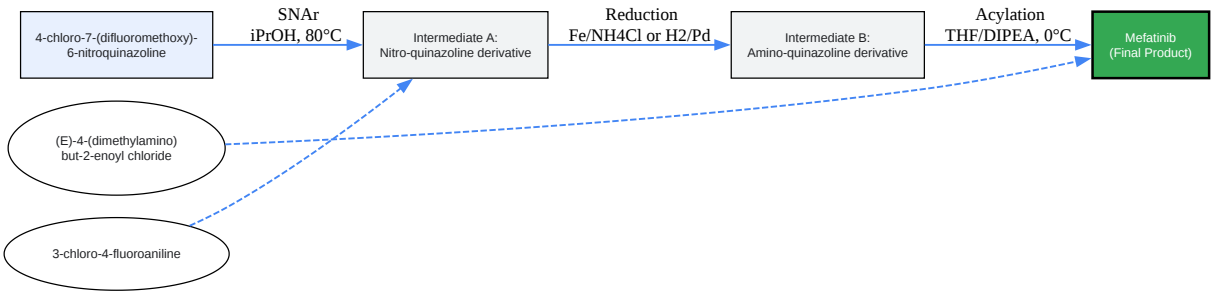
Chemical Synthesis Route

The synthesis of Mefatinib typically follows a convergent route established in patent literature (e.g., WO2013135176). The core strategy involves constructing the quinazoline scaffold followed by sequential installation of the aniline and the acrylamide tail.

Validated Synthetic Pathway

- Starting Material: 4-chloro-7-(difluoromethoxy)-6-nitroquinazoline.
- Step 1 (SNAr): Nucleophilic aromatic substitution with 3-chloro-4-fluoroaniline.
- Step 2 (Reduction): Reduction of the nitro group to an amine (using Iron/Acetic acid or Hydrogenation).
- Step 3 (Acylation): Condensation with (E)-4-(dimethylamino)but-2-enoyl chloride (or the corresponding acid with coupling agents).

Diagram 2: Synthesis Workflow



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Caption: Convergent synthesis of Mefatinib via SNAr coupling, nitro-reduction, and final amide coupling of the Michael acceptor tail.

Experimental Protocols

These protocols are designed for in vitro characterization and should be performed in a BSL-2 laboratory environment.

Stock Solution Preparation

Objective: Create a stable 10 mM stock solution.

- Weigh 4.66 mg of Mefatinib powder.
- Add 1.0 mL of anhydrous DMSO (Dimethyl Sulfoxide).
- Vortex for 1 minute until completely dissolved.
- QC Check: Inspect visually for particulates. If turbid, sonicate for 5 minutes at 37°C.
- Storage: Aliquot into light-protective vials. Store at -80°C (stable for 6 months) or -20°C (stable for 1 month). Avoid freeze-thaw cycles.[4]

In Vitro Kinase Inhibition Assay (Protocol Summary)

Objective: Determine IC50 against EGFR(T790M).

- Reagents: Recombinant EGFR(T790M) kinase, Poly(Glu,Tyr) 4:1 substrate, ATP (Km concentration), ^{33}P-ATP or fluorescent tracer.
- Buffer: 50 mM HEPES pH 7.5, 10 mM $MgCl_2$, 1 mM EGTA, 0.01% Brij-35.

Workflow:

- Serial Dilution: Prepare 3-fold serial dilutions of Mefatinib in DMSO (Start: 10 µM).
- Incubation: Mix kinase + Mefatinib in buffer. Incubate 15 mins at RT (allows covalent bond formation).

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- Reaction Start: Add ATP/Substrate mix.
- Reaction Stop: After 60 mins, stop reaction (EDTA or acid).
- Detection: Measure phosphorylation via radiometric counting or FRET signal.
- Analysis: Fit data to a sigmoidal dose-response equation:

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